

safe handling and storage conditions for 4'-Benzyloxy-2-bromopropiophenone

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Compound of Interest

Compound Name: 4'-Benzyloxy-2-bromopropiophenone

Cat. No.: B134164

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Technical Support Center: 4'-Benzyloxy-2-bromopropiophenone

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of **4'-Benzyloxy-2-bromopropiophenone**.

Frequently Asked Questions (FAQs)

Q1: What is **4'-Benzyloxy-2-bromopropiophenone** and what are its primary hazards?

A1: **4'-Benzyloxy-2-bromopropiophenone** is a chemical intermediate used in organic synthesis.^[1] Its primary hazards include being harmful if swallowed and potentially causing an allergic skin reaction.^{[2][3]} It is classified as an acute toxic substance and an irritant.^[3]

Q2: What are the immediate first aid measures in case of exposure?

A2: In case of accidental exposure, follow these first aid measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.^{[4][5]}
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^{[5][6]} If skin irritation or a rash occurs, get medical advice.^[7]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[\[4\]](#)[\[5\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: When handling **4'-Benzyloxy-2-bromopropiophenone**, it is crucial to use the following personal protective equipment:

- Hand Protection: Wear chemical-resistant gloves.[\[5\]](#)
- Eye Protection: Use chemical safety goggles or glasses.[\[4\]](#)
- Skin and Body Protection: Wear suitable protective laboratory clothing.[\[4\]](#)[\[7\]](#)
- Respiratory Protection: In a well-ventilated area or under a chemical fume hood, respiratory protection may not be necessary.[\[5\]](#) If dust or aerosols are generated, wear an approved respirator.[\[7\]](#)

Q4: How should I properly store this chemical?

A4: Store **4'-Benzyloxy-2-bromopropiophenone** in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[7\]](#) Long-term storage at -20°C under an inert atmosphere is recommended.[\[8\]](#)[\[9\]](#) Keep it away from heat, flames, sparks, and oxidizing agents.[\[5\]](#)

Q5: What should I do in case of a spill?

A5: For a spill, wear appropriate personal protective equipment. Mix the spilled material with an inert absorbent like sand, sweep it up, and place it in a tightly closed container for disposal.[\[5\]](#) Avoid generating dust.[\[7\]](#) Ensure the area is well-ventilated. Do not allow the material to enter drains or water courses.[\[5\]](#)

Troubleshooting Guide

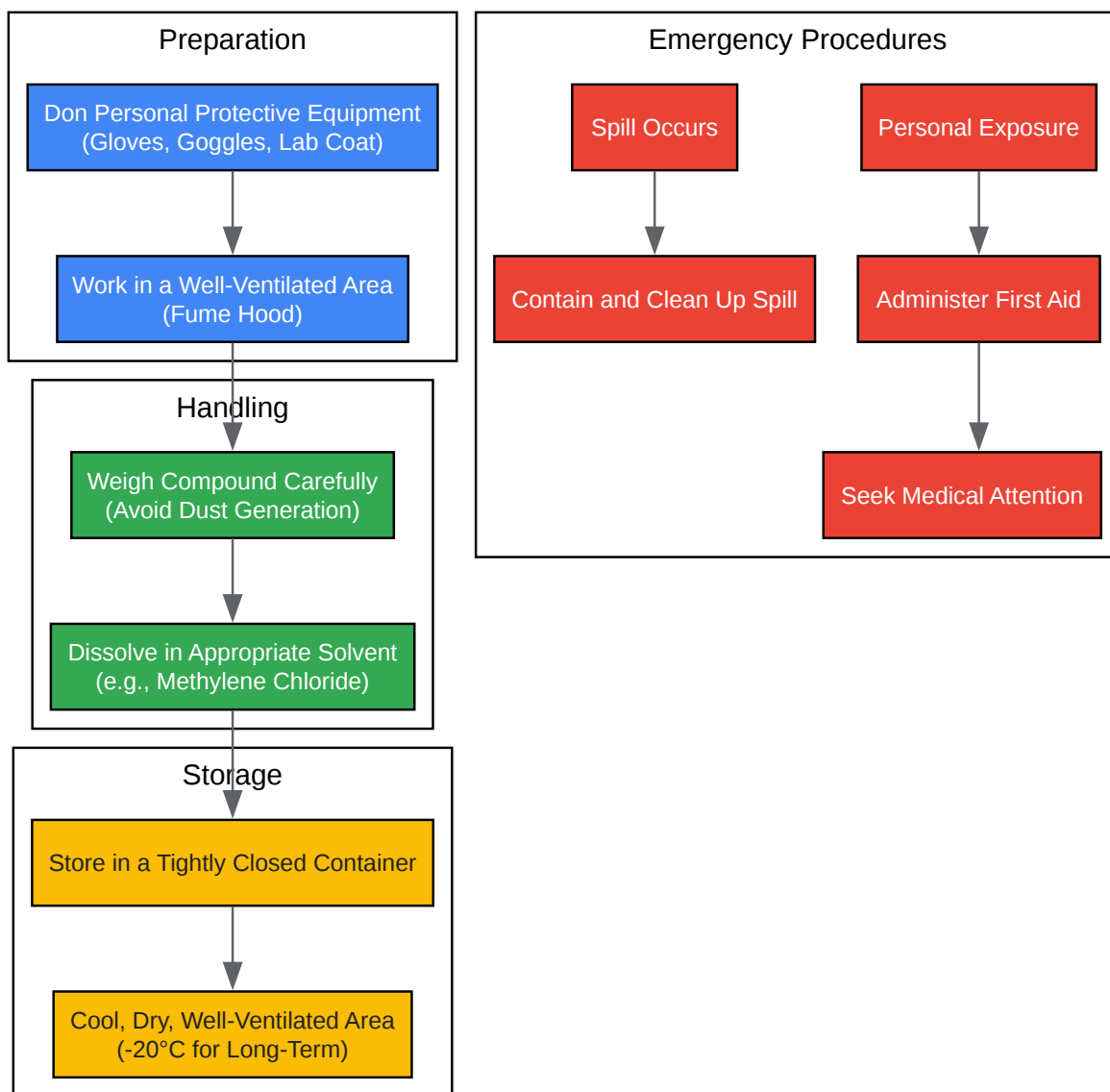
Issue	Possible Cause	Recommended Action
Unexpected Color Change or Decomposition	Exposure to heat, direct sunlight, or air.[4]	Ensure the compound is stored in a cool, dark place, preferably under an inert atmosphere.[9]
Skin Irritation or Rash After Handling	Direct skin contact with the compound.[6]	Always wear appropriate chemical-resistant gloves and a lab coat. If contact occurs, wash the affected area immediately and seek medical advice if irritation persists.[6]
Difficulty in Dissolving the Compound	Use of an inappropriate solvent.	The compound is soluble in methylene chloride and sparingly soluble in methanol and acetone. It is insoluble in water.[9]
Inconsistent Experimental Results	Impurities in the compound or degradation over time.	Use a high-purity grade (e.g., 98% HPLC) for sensitive experiments.[8] Store long-term at -20°C to maintain stability.[8]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C16H15BrO2	[8]
Molecular Weight	319.19 g/mol	[3]
Physical State	Solid, White to Almost white powder to crystal	[4]
Melting Point	71 - 81 °C	[6]
Boiling Point	424.6 ± 25.0 °C (Predicted)	[9]
Solubility	Soluble in Methylene chloride, sparingly soluble in methanol & acetone. Insoluble in water.	[9]
Storage Temperature	Room Temperature (Recommended <15°C) or -20°C for long-term storage	[9]

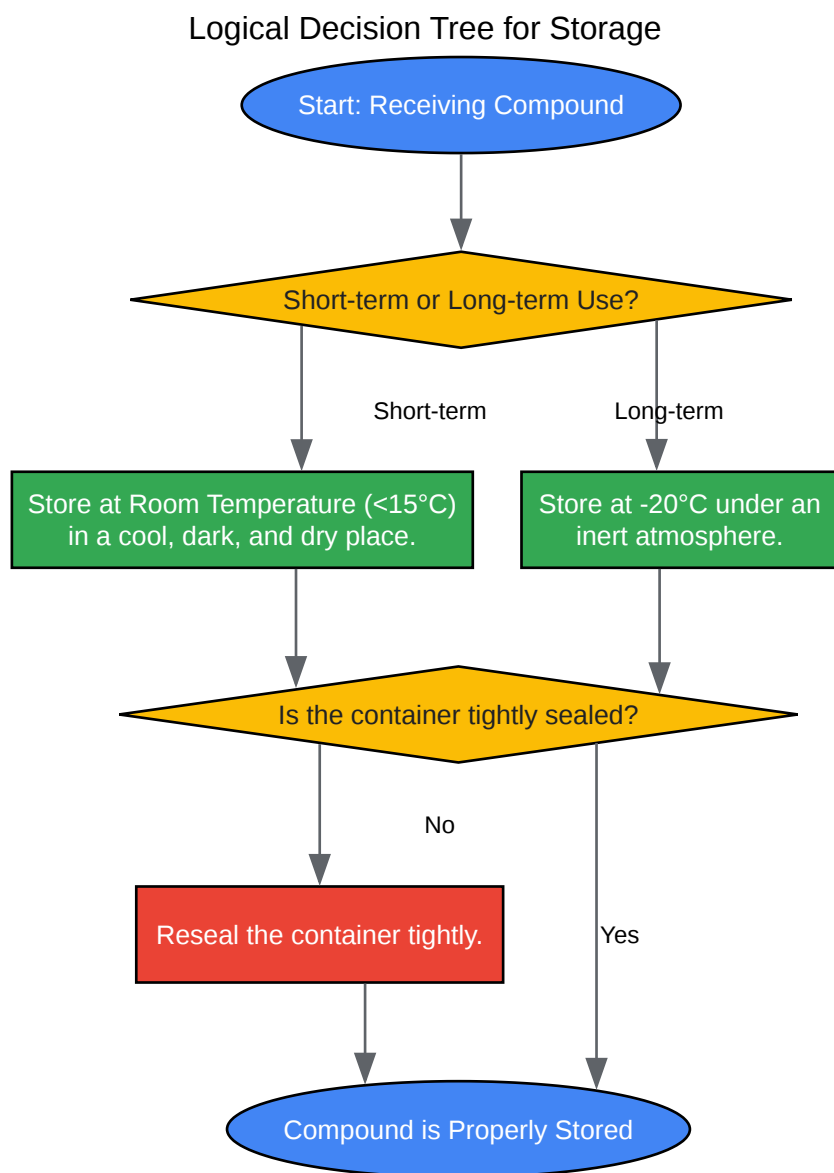
Experimental Workflows

Safe Handling and Emergency Response Workflow



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Caption: Workflow for the safe handling and emergency response procedures for **4'-Benzyloxy-2-bromopropiophenone**.



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Caption: Decision tree for determining the appropriate storage conditions for **4'-Benzyloxy-2-bromopropiophenone**.

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